

Biological Activity of Substituted Indole-2-Carboxylic Acids

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Compound of Interest

Compound Name: *3-Iodo-1-methyl-1H-indole-2-carboxylic acid*

CAS No.: 167631-59-6

Cat. No.: B11831409

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An In-Depth Technical Guide for Drug Discovery Executive Summary

The indole-2-carboxylic acid (I2CA) scaffold represents a privileged structure in medicinal chemistry, distinguished by its rigid bicyclic core and capability for diverse functionalization. While the indole nucleus is ubiquitous in nature (e.g., tryptophan, serotonin), the specific placement of a carboxyl group at the C2 position creates a unique electronic and steric environment. This guide analyzes the pharmacological versatility of substituted I2CAs, moving beyond basic screening to explore high-affinity interactions with the NMDA receptor glycine site, HIV-1 integrase, and lipid peroxidation pathways.

Chemical Space & Structure-Activity Relationship (SAR)

The biological efficacy of I2CA derivatives is governed strictly by substitution patterns. The core scaffold acts as a bioisostere for the glycine carboxylate or the kynurenic acid core, allowing it to dock into specific amino acid binding pockets.

Core Numbering & Critical Substitution Zones

- C2 (Carboxyl/Amide): Essential for electrostatic interaction with arginine residues in receptor pockets (e.g., Arg260 in NMDA NR1 subunit). Conversion to esters or amides often modulates solubility and blood-brain barrier (BBB) permeability.
- C3 (H-Bond Acceptors): Substitution here with polar groups (e.g., ureido, vinyl-carboxamide) significantly enhances potency by engaging auxiliary binding pockets.
- C4 & C6 (Halogens): Electron-withdrawing groups (Cl, F) at these positions are critical for metabolic stability and increasing lipophilicity. In NMDA antagonists, a 4,6-dichloro pattern is the "gold standard" for high affinity.

Table 1: Comparative SAR of Key I2CA Derivatives

Derivative Class	Key Substituents	Primary Target	Mechanism	Binding Affinity (/)
Simple Acid	Unsubstituted	Lipid Membranes	Lipid Peroxidation Inhibition	N/A (Scavenger)
GV150526	3-phenylcarbamoyl ethenyl, 4,6-dichloro	NMDA Receptor (Gly Site)	Competitive Antagonist	2.3 nM ()
5-Fluoro-I2CA	5-Fluoro	NMDA Receptor (Gly Site)	Competitive Antagonist	15 M ()
Integrase Inhibitors	C6-Halogenated benzyl	HIV-1 Integrase	Mg2+ Chelation / Strand Transfer	~3.1 M ()
Indole-2-carboxamides	N-substituted (benzyl/phenyl)	Bacterial Membranes	Oxidative Stress Induction	8-64 g/mL (MIC)

Primary Therapeutic Focus: Neuropharmacology

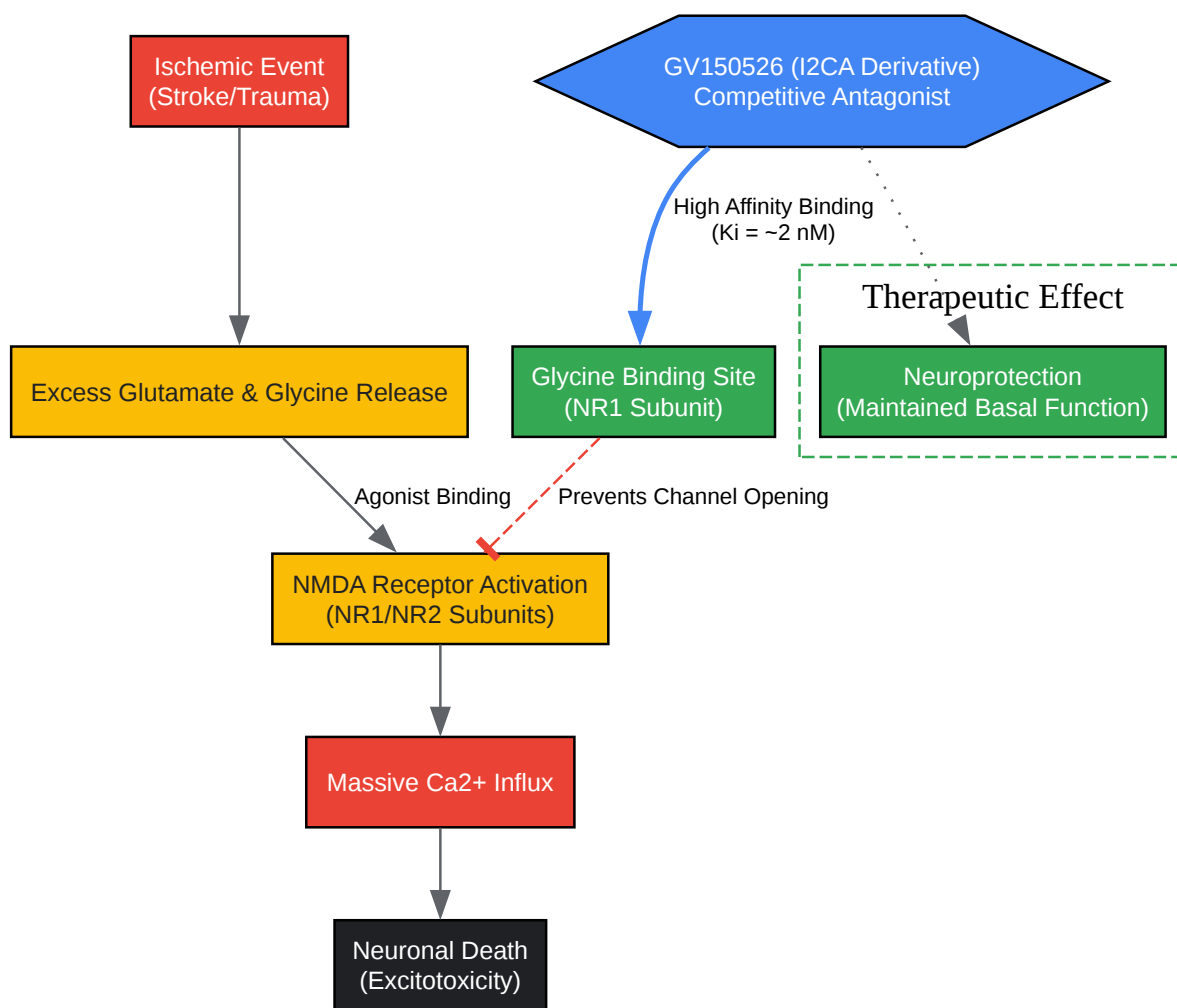
The most advanced application of substituted I2CAs is in neuroprotection via the N-methyl-D-aspartate (NMDA) receptor. Unlike channel blockers (e.g., MK-801) that cause psychotomimetic side effects, I2CA derivatives target the strychnine-insensitive glycine binding site (GlyB) on the NR1 subunit.

Mechanism of Action: Glycine Site Antagonism

Under ischemic conditions (stroke), excess glutamate and glycine hyperactivate NMDA receptors, leading to massive Ca

influx and neuronal death (excitotoxicity). I2CA derivatives competitively displace glycine, preventing channel opening without completely blocking the pore, thus preserving basal transmission and safety.

Figure 1: NMDA Receptor Blockade Pathway



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Caption: Mechanism of GV150526-mediated neuroprotection via competitive antagonism at the NMDA receptor glycine site.[1]

Key Compound: GV150526 (Gavestinel)

- Structure: (E)-3-[2-(phenylcarbamoyl)ethenyl]-4,6-dichloroindole-2-carboxylic acid.
- Pharmacology: High selectivity for GlyB vs. Glutamate site. It demonstrated safety in clinical trials (GAIN International) but failed to show efficacy in the specific therapeutic window chosen for stroke, likely due to pharmacokinetic limitations rather than target failure.
- Safety Profile: Unlike PCP-site blockers, it does not induce vacuolization or cognitive deficits in rat models.

Secondary Applications: Antimicrobial & Antiviral[2] HIV-1 Integrase Inhibition

Recent studies identify I2CA derivatives as Integrase Strand Transfer Inhibitors (INSTIs).

- Mechanism: The indole core chelates the divalent metal ions (

 or

) within the integrase active site, which are crucial for viral DNA integration into the host genome.
- SAR Insight: A hydrophobic benzyl group at C6 enhances binding via

 -stacking interactions with viral DNA bases (e.g., dC20).

Antimicrobial Activity

Indole-2-carboxamides have shown efficacy against MRSA and Candida species.

- Mechanism: Disruption of cell membrane integrity and induction of oxidative stress.
- Potency: MIC values range from 8 to 64

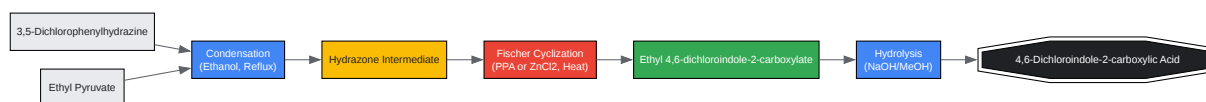
 g/mL.

Experimental Protocols

A. Synthesis of Substituted Indole-2-Carboxylic Acids (Fischer Indole Method)

This protocol describes the synthesis of a 4,6-dichloro derivative, the precursor to high-affinity NMDA antagonists.

Figure 2: Synthesis Workflow



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Caption: Fischer Indole Synthesis pathway for generating the 4,6-dichloroindole-2-carboxylic acid core.

Step-by-Step Protocol:

- **Hydrazone Formation:** Dissolve 3,5-dichlorophenylhydrazine hydrochloride (10 mmol) and ethyl pyruvate (11 mmol) in absolute ethanol (20 mL). Add catalytic glacial acetic acid. Reflux for 2 hours. Cool to precipitate the hydrazone.
- **Cyclization:** Mix the dried hydrazone with polyphosphoric acid (PPA) (10g per g of hydrazone). Heat to 100-110°C with vigorous stirring for 3 hours.
- **Quenching:** Pour the hot reaction mixture onto crushed ice. The crude indole ester will precipitate. Filter and wash with water.
- **Hydrolysis:** Dissolve the ester in MeOH/THF (1:1) and add 2M NaOH. Stir at 60°C until TLC shows consumption of ester. Acidify with 1M HCl to pH 2.
- **Purification:** Recrystallize the resulting carboxylic acid from ethanol/water.

B. [3H]-Glycine Binding Assay (NMDA Receptor)

This assay validates the affinity of the synthesized derivative for the glycine site.

- Membrane Preparation: Homogenize rat cerebral cortex in 0.32 M sucrose. Centrifuge (1000 x g, 10 min) to remove debris. Centrifuge supernatant (20,000 x g, 20 min) to pellet membranes. Wash pellets 4x with Tris-acetate buffer to remove endogenous glycine.
- Incubation: In 96-well plates, mix:
 - 50

L Membrane suspension (100-200

g protein).
 - 50

L [3H]-Glycine (10 nM final concentration).
 - 50

L Test Compound (I2CA derivative) at varying concentrations (to

M).
 - Non-specific binding defined by 1 mM unlabeled glycine.
- Equilibrium: Incubate at 4°C for 60 minutes.
- Termination: Rapid filtration through Whatman GF/B filters (pre-soaked in 0.05% PEI) using a cell harvester.
- Quantification: Count radioactivity via liquid scintillation spectrometry. Calculate

and convert to

using the Cheng-Prusoff equation.

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